

Cyclohexanecarbonyl chloride structural features and properties

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Compound of Interest

Compound Name: Cyclohexanecarbonyl chloride

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An In-depth Technical Guide to **Cyclohexanecarbonyl Chloride**: Structural Features, Properties, and Applications

Cyclohexanecarbonyl chloride is a versatile chemical intermediate characterized by a reactive acyl chloride functional group attached to a stable cyclohexane ring.^{[1][2]} This structure makes it a valuable reagent in organic synthesis, serving as a precursor for introducing the cyclohexanecarbonyl moiety into a wide array of molecules.^[2] Its utility is particularly prominent in the pharmaceutical, agrochemical, and materials science sectors for the synthesis of complex target molecules.^{[1][2]}

Structural Features

Cyclohexanecarbonyl chloride, with the chemical formula $C_7H_{11}ClO$, consists of a six-carbon cyclohexane ring bonded to a carbonyl chloride group ($-COCl$).^{[1][3]} The cyclohexane ring typically adopts a stable chair conformation to minimize steric strain. The acyl chloride group is highly electrophilic, making it susceptible to nucleophilic attack, which is the basis of its reactivity.^[1]

Caption: Chemical structure of **Cyclohexanecarbonyl chloride**.

Physical and Chemical Properties

Cyclohexanecarbonyl chloride is a clear, colorless to pale straw-colored liquid that is sensitive to moisture.^{[4][5]} It is soluble in organic solvents but hydrolyzes in water.^[1]

Table 1: Physical Properties of **Cyclohexanecarbonyl Chloride**

Property	Value	Reference
Molecular Formula	C ₇ H ₁₁ ClO	[1] [3] [4] [6]
Molar Mass	146.61 g/mol	[3] [6] [7]
Appearance	Clear colorless to straw colored liquid	[4] [5]
Density	1.096 g/mL at 25 °C	[3] [4] [7]
Boiling Point	184 °C	[3] [4] [7]
Flash Point	66 °C (152 °F)	[3] [4]
Refractive Index	n ₂₀ /D 1.469	[3] [4] [7]
Vapor Pressure	0.915 mmHg at 25°C	[3]
Water Solubility	Hydrolyzes	[3] [4] [8]

Table 2: Chemical and Safety Information

Identifier	Value / Information	Reference
CAS Number	2719-27-9	[1][3][4]
EC Number	220-322-7	[6][7]
Hazard Statements	H302 (Harmful if swallowed), H314 (Causes severe skin burns and eye damage), H335 (May cause respiratory irritation)	[4][6]
Precautionary Statements	P261, P270, P280, P301+P312, P303+P361+P353, P305+P351+P338	[4]
Hazard Class	8 (Corrosive)	[4][8]
Packing Group	II	[4][8]
Storage	Store below +30°C in a cool, dry, well-ventilated place away from moisture and oxidizing agents.	[1][3][4][9]

Reactivity and Reaction Mechanisms

The primary reactivity of **cyclohexanecarbonyl chloride** stems from the electrophilic carbonyl carbon. It readily undergoes nucleophilic acyl substitution with a variety of nucleophiles. This reactivity makes it an excellent acylating agent.[1]

- **Acylation of Amines and Alcohols:** It reacts with amines to form N-cyclohexyl amides and with alcohols to form cyclohexyl esters.
- **Friedel-Crafts Acylation:** It can be used to acylate aromatic rings in the presence of a Lewis acid catalyst.
- **Hydrolysis:** It reacts with water to form cyclohexanecarboxylic acid and hydrochloric acid.[1]

The general mechanism involves the attack of a nucleophile on the carbonyl carbon, followed by the elimination of the chloride leaving group.

Caption: General mechanism of Nucleophilic Acyl Substitution.

Applications in Research and Drug Development

Cyclohexanecarbonyl chloride is a crucial building block in the synthesis of numerous high-value chemicals.

- **Pharmaceuticals:** It is a key intermediate in the production of the anti-parasitic drug Praziquantel.^{[2][10]} It is also used in the synthesis of the 5-HT1A receptor antagonist WAY-100635 and other therapeutic agents like Sienetine.^{[2][11]} Its cyclohexane moiety can enhance the metabolic stability of drug candidates.^[2]
- **Agrochemicals:** The compound and its derivatives are used to produce herbicides and organic phosphorus pesticides.^{[1][11]}
- **Antimicrobial Agents:** Research has shown its use in preparing thiourea derivative ligands that exhibit antibacterial and anti-yeast properties.^{[2][4][8]}
- **Materials Science:** It serves as an intermediate in the creation of dyes and pigments.^[2]

Experimental Protocols

Synthesis of Cyclohexanecarbonyl Chloride

The most common laboratory and industrial method for preparing **cyclohexanecarbonyl chloride** is the reaction of cyclohexanecarboxylic acid with thionyl chloride (SOCl₂).^{[2][3]}

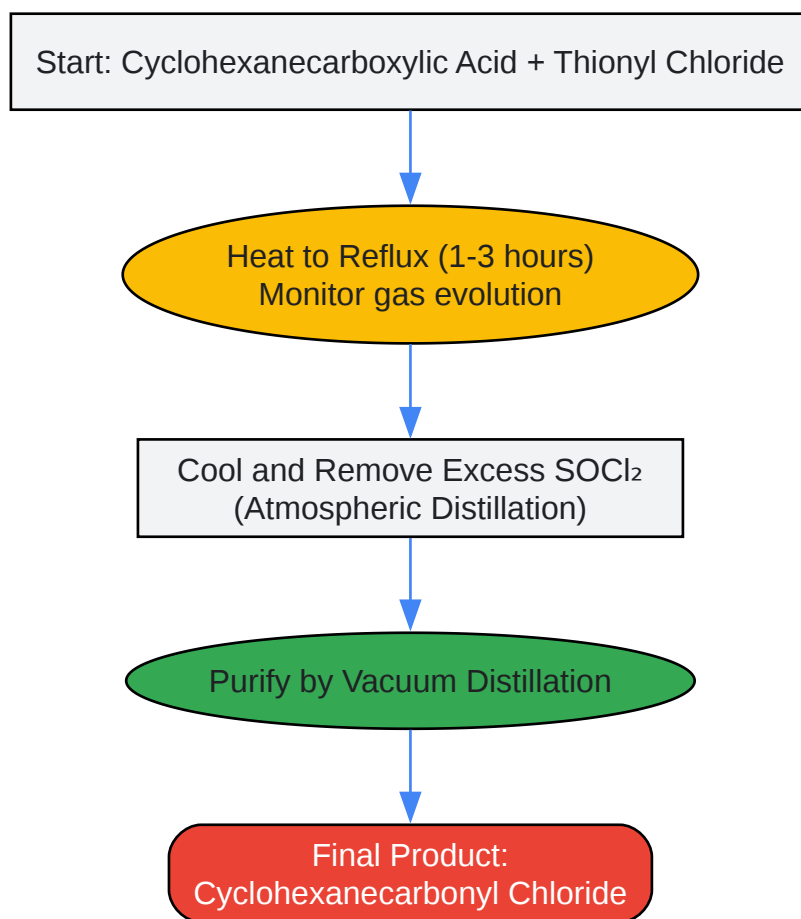
Materials and Equipment:

- Cyclohexanecarboxylic acid
- Thionyl chloride (SOCl₂)
- Anhydrous solvent (e.g., benzene or dichloromethane)^{[12][13]}
- Round-bottom flask

- Reflux condenser
- Dean-Stark trap (if removing water azeotropically)[12]
- Magnetic stirrer and heating mantle
- Gas trap (for HCl and SO₂ byproducts)
- Distillation apparatus for purification[14]

Procedure:

- Preparation: In a round-bottom flask equipped with a reflux condenser and a gas trap, place cyclohexanecarboxylic acid. If using a solvent, add it now. The system should be protected from atmospheric moisture.
- Reagent Addition: Slowly add an excess of thionyl chloride (typically 1.5 to 2.0 molar equivalents) to the carboxylic acid.[14] The reaction is exothermic and produces gaseous byproducts (SO₂ and HCl).[2][14]
- Reaction: Heat the mixture to reflux for 1-3 hours.[12][14] The reaction is complete when gas evolution ceases.
- Work-up: After cooling, the excess thionyl chloride and any solvent can be removed by distillation at atmospheric pressure.
- Purification: The crude **cyclohexanecarbonyl chloride** is then purified by vacuum distillation to yield the final product.[14]



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Caption: Experimental workflow for the synthesis of **Cyclohexanecarbonyl chloride**.

Analytical and Characterization Methods

The identity and purity of synthesized **cyclohexanecarbonyl chloride** are confirmed using various analytical techniques.

- Gas Chromatography (GC): Used to monitor the conversion of the starting material and the selectivity of the reaction, often showing yields greater than 99%.^[12]
- Spectroscopy: Spectroscopic methods provide structural confirmation.

Table 3: Spectroscopic Data for **Cyclohexanecarbonyl Chloride**

Technique	Key Features and Observations	Reference
^1H NMR	Complex multiplets in the aliphatic region (δ 1.2-2.8 ppm) corresponding to the cyclohexane ring protons.	[15]
^{13}C NMR	A characteristic peak for the carbonyl carbon appears in the downfield region ($\delta > 160$ ppm). Resonances for the cyclohexane carbons appear upfield.	
IR Spectroscopy	A strong, sharp absorption band for the C=O stretch of the acyl chloride is observed around 1800 cm^{-1} .	[6][16]
Mass Spectrometry	The mass spectrum shows the molecular ion peak (m/z 146) and characteristic fragmentation patterns, including a prominent peak at m/z 83 corresponding to the cyclohexyl cation.	[17]

Safety and Handling

Cyclohexanecarbonyl chloride is a hazardous substance that requires careful handling.

- Hazards: It is corrosive and can cause severe skin burns and eye damage.[1][6][8][18] It is harmful if swallowed and may cause respiratory irritation.[4][6][8] The liquid is combustible and reacts with water, releasing toxic gases.[1][8]
- Precautions: Always handle in a well-ventilated area or fume hood.[18][19] Wear suitable personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[9][18]

Keep away from heat, sparks, and open flames.[18]

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[9] It is moisture-sensitive and should be stored under an inert atmosphere if possible.[4][8][9]
- First Aid: In case of skin contact, wash immediately with plenty of water.[18] For eye contact, rinse cautiously with water for several minutes.[9][18] If inhaled, move the person to fresh air.[18] In all cases of exposure, seek immediate medical attention.[9][18]

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